

Experimental Data Comparison: Isolongifolene vs. Control

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isolongifolene

CAS No.: 1135-66-6

Cat. No.: S1504220

[Get Quote](#)

The table below summarizes the key findings from the research on how **isolongifolene** (ISO) affects Bcl-2 and Bax expression.

Study Model	Treatment Groups	Effect on Bcl-2 (Anti-apoptotic)	Effect on Bax (Pro-apoptotic)	Effect on Apoptosis	Citation
Mouse Liver I/R Injury	Control (I/R)	Established baseline	Established baseline	Severe injury & cell death	[1]
	I/R + ISO (40 mg/kg)	Increased protein level	Decreased protein level	Significantly alleviated injury	[1]
Rat Parkinson's Model	Control (Rotenone)	Decreased protein level	Increased protein level	Dopamine neuron loss	[2]
	Rotenone + ILF (10 mg/kg)	Increased expression	Decreased expression	Ameliorated neurotoxicity	[2]

Experimental Protocols

For researchers aiming to replicate or build upon these findings, here are the detailed methodologies from the key studies.

- **Liver Ischemia/Reperfusion (I/R) Injury Model [1]**

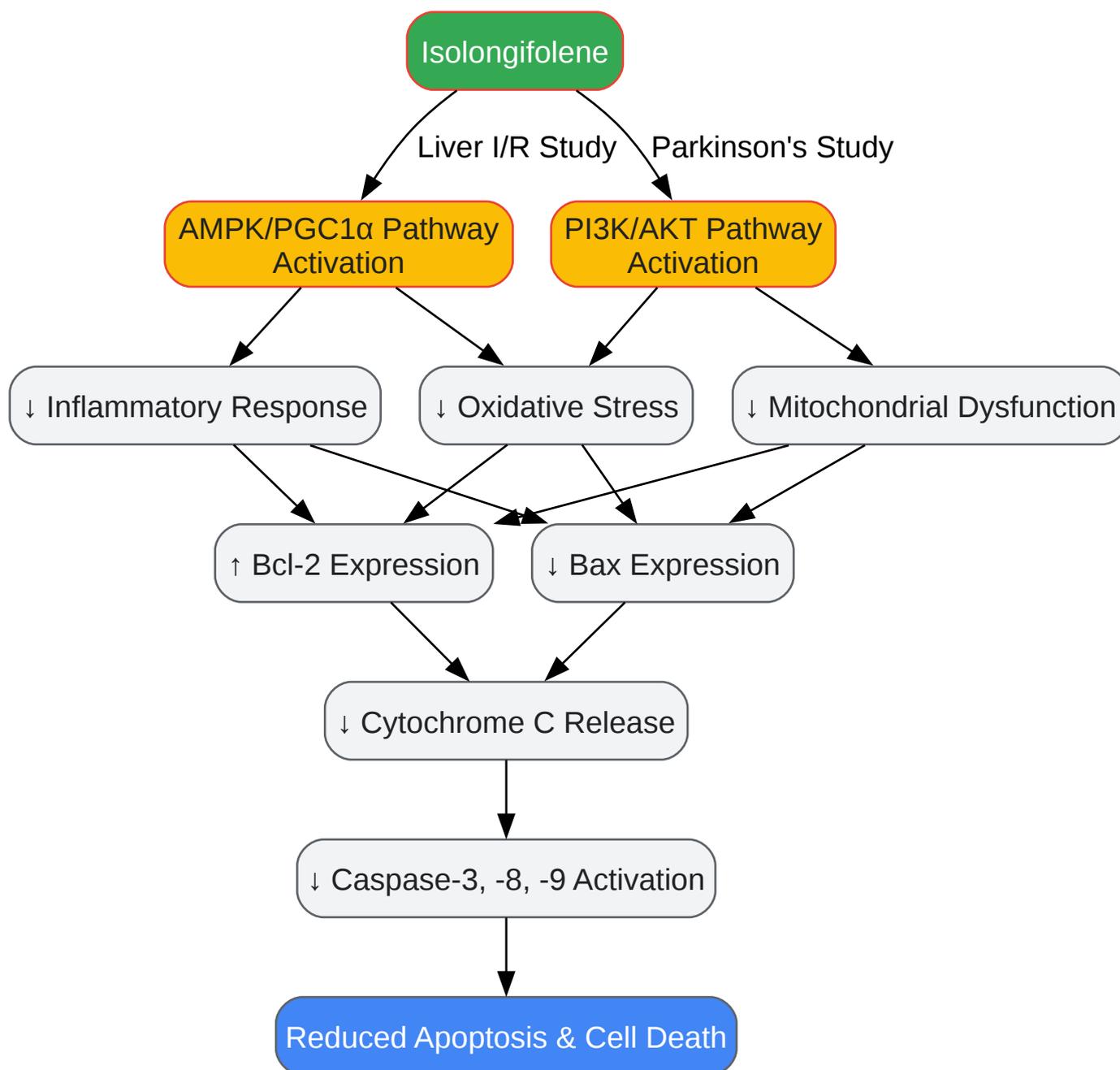
- **Animals:** Male C57BL/6J mice (6–8 weeks old).
- **Model Establishment:** A partial (70%) hepatic ischemia model was used. The left and middle hepatic artery and portal vein branches were clamped for 60 minutes, followed by reperfusion.
- **Drug Treatment:** ISO was dissolved in a vehicle (5% DMSO + 95% corn oil) and administered intraperitoneally at doses of 10, 20, and 40 mg/kg, 1 hour before the ischemia procedure.
- **Sample Collection:** Blood and liver tissue samples were collected after 6 hours of reperfusion.
- **Assessment Methods:**
 - **Liver Injury:** Serum ALT and AST levels were measured.
 - **Histology:** Liver tissue necrosis was assessed using H&E staining.
 - **Protein Expression:** Levels of Bcl-2, Bax, and pathway proteins (p-AMPK, PGC1 α) were analyzed by Western blot.

- **Rotenone-Induced Parkinson's Disease Model [2]**

- **Animals:** Male albino Wistar rats.
- **Model Establishment:** PD was induced by subcutaneous injection of 2.5 mg/kg rotenone for 4 weeks.
- **Drug Treatment:** ILF was administered at 5, 10, and 20 mg/kg doses. The 10 mg/kg dose was selected for further investigation based on efficacy.
- **Behavioral Tests:** Spontaneous locomotion and rotarod performance were evaluated.
- **Biochemical Analysis:**
 - **Neurochemistry:** Striatal dopamine content was measured.
 - **Protein Expression:** Levels of Bax, Bcl-2, Cyt-C, and caspases (-3, -8, -9) were determined by Western blot.

Mechanism of Action and Signaling Pathways

The protective effect of **isolongifolene** is linked to its ability to modulate specific cell signaling pathways. The following diagram illustrates the key mechanisms identified across the studies.



[Click to download full resolution via product page](#)

Based on the gathered data, here are the core mechanisms through which **isolongifolene** influences Bcl-2 and Bax:

- **Inflammatory & Oxidative Stress Control:** **Isolongifolene** activates the **AMPK-PGC1 α signaling pathway**, which reduces oxidative stress and the inflammatory response. This improved cellular environment promotes the upregulation of anti-apoptotic Bcl-2 and downregulation of pro-apoptotic Bax [1].

- **Direct Apoptosis Regulation:** The compound demonstrates direct anti-apoptotic activity by **modulating the core regulators of mitochondrial apoptosis**. It increases Bcl-2 protein levels while decreasing Bax protein levels, leading to a higher Bcl-2/Bax ratio. This shift prevents mitochondrial outer membrane permeabilization (MOMP), thereby inhibiting the release of cytochrome c and the subsequent activation of executioner caspases (e.g., caspase-3) [1] [2].
- **Upstream Signaling Modulation:** In other models, **isolongifolene** has been shown to activate the **PI3K/AKT signaling pathway**, a key survival pathway. This activation helps to mitigate mitochondrial dysfunction and oxidative stress, which indirectly supports the pro-survival Bcl-2/Bax balance [2] [3].

Future Research Directions

While the current data is promising, several areas require further investigation to fully establish **isolongifolene's** therapeutic potential:

- **Cancer Context:** Current evidence in cancer models is limited to **isolongifolenone derivatives** (e.g., compound E10), not the parent **isolongifolene** molecule. These derivatives induce cancer cell apoptosis through different pathways, such as p53/mTOR/autophagy, and by increasing ROS, not by upregulating Bcl-2 [4].
- **Anti-inflammatory and Mitochondrial Effects:** The noted studies suggest that **isolongifolene's** anti-inflammatory and direct mitochondrial protective abilities are significant to its mechanism but warrant more in-depth study [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Isolongifolene alleviates liver ischemia/reperfusion injury ... [sciencedirect.com]
2. Isolongifolene mitigates rotenone-induced dopamine ... [sciencedirect.com]
3. Isolongifolene | CAS 1135-66-6 [abmole.com]
4. Novel Isolongifolenone-Based Caprolactam Derivatives as ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Experimental Data Comparison: Isolongifolene vs. Control].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1504220#isolongifolene-bcl2-bax-expression-vs-control>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com